

# Di-Calcium Malate: A Review of Available Toxicological Data

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## Compound of Interest

Compound Name: Calcium malate

Cat. No.: B092676

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## Executive Summary

This technical guide provides a comprehensive overview of the publicly available toxicological data for di-**calcium malate**. A thorough review of scientific literature and regulatory documents reveals a significant lack of comprehensive safety studies for this compound. While di-**calcium malate** is available as a dietary supplement, particularly for calcium supplementation, its toxicological profile has not been extensively characterized in publicly accessible studies. The European Food Safety Authority (EFSA) has repeatedly concluded that the safety of di-**calcium malate** as a novel food ingredient could not be assessed due to the absence of crucial toxicological data.<sup>[1][2]</sup> This document summarizes the limited available information and highlights the existing data gaps.

## Acute Toxicity

The most substantive toxicological information available for di-**calcium malate** pertains to its acute oral toxicity. An unpublished study conducted in rats is cited in regulatory documents.

Data Presentation: Acute Oral Toxicity

Study Type	Species	Route of Administration	Key Findings	LD50	Reference
Single-dose oral toxicity	Wistar albino rats (female)	Oral gavage	No mortality observed at the highest dose tested.	> 5,000 mg/kg body weight	<a href="#">[1]</a> <a href="#">[3]</a>

#### Experimental Protocols: Acute Oral Toxicity Study

While the full study protocol is not publicly available, the study was reportedly conducted in accordance with Good Laboratory Practice (GLP).[\[1\]](#) A standard acute oral toxicity study, such as those following OECD Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure), would typically involve the following steps:

- **Animal Selection:** Healthy, young adult rats of a specific strain (e.g., Wistar) are used.
- **Acclimatization:** Animals are acclimatized to the laboratory conditions for at least five days before the study begins.
- **Dosing:** A single dose of the test substance is administered to the animals via oral gavage. A limit dose of 2000 or 5000 mg/kg is often used for substances with expected low toxicity.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for a period of 14 days.
- **Necropsy:** At the end of the observation period, all animals are subjected to a gross necropsy to identify any pathological changes.

## Sub-chronic, Chronic, and Reproductive Toxicity

A comprehensive search of the scientific literature and regulatory databases yielded no publicly available sub-chronic, chronic, or reproductive toxicity studies for di-**calcium malate**. The EFSA has noted the absence of these "Tier 1" toxicity studies as a key reason for their inability to assess the safety of di-**calcium malate**.

## Genotoxicity

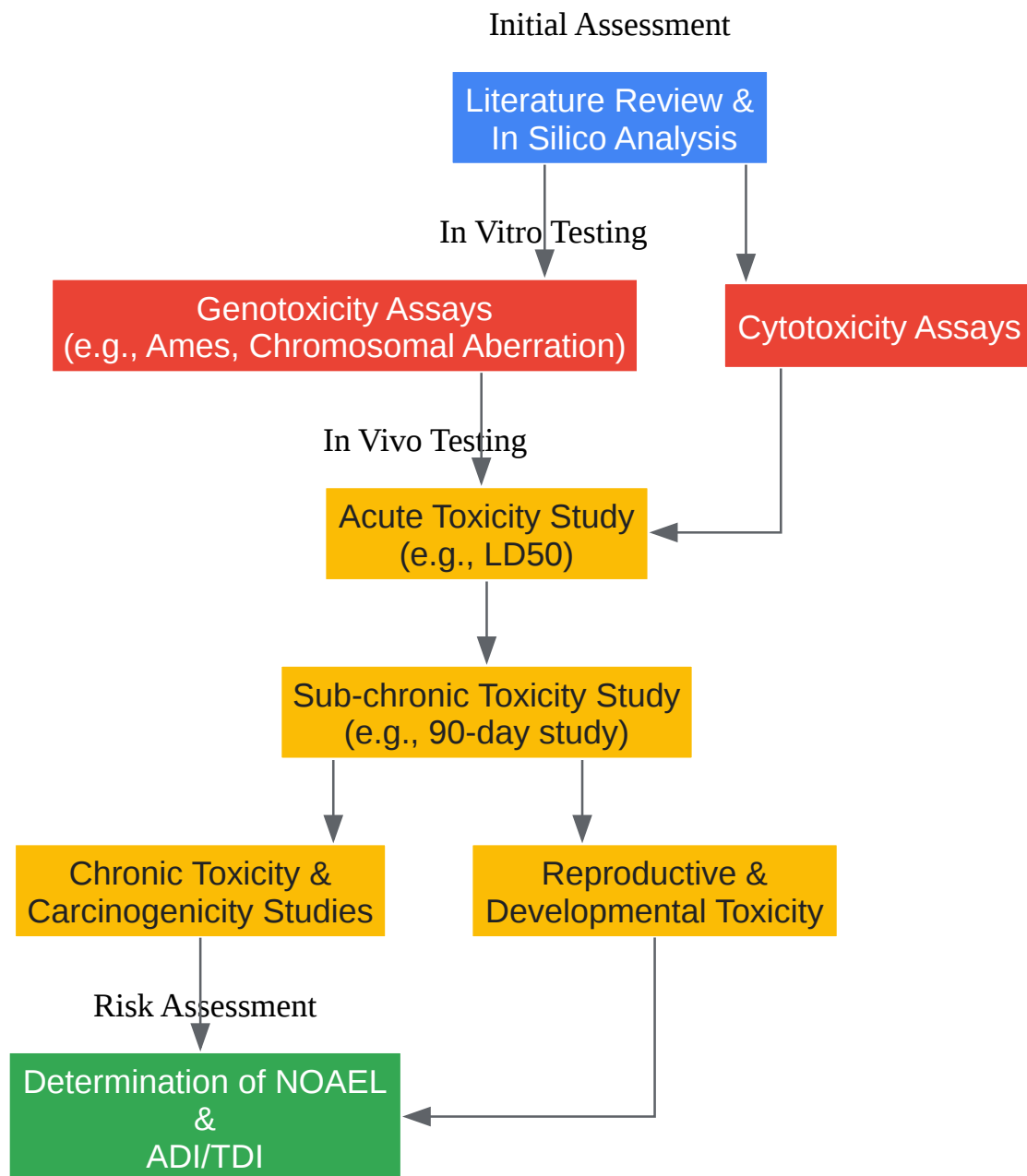
There are no publicly available genotoxicity studies for di-**calcium malate**. A standard battery of genotoxicity tests would typically include:

- A test for gene mutation in bacteria (e.g., Ames test).
- An in vitro test for chromosomal damage (e.g., chromosomal aberration test or micronucleus test in mammalian cells).
- An in vivo test for genotoxicity (e.g., in vivo micronucleus test in rodents).

The absence of this data represents a significant gap in the safety assessment of di-**calcium malate**.

## Mandatory Visualization

Due to the lack of specific experimental data for di-**calcium malate**, a detailed experimental workflow for a specific study cannot be provided. Instead, a generalized workflow for conducting a toxicological safety assessment is presented below.



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## References

- 1. Evaluation of di-calcium malate, used as a novel food ingredient and as a source of calcium in foods for the general population, food supplements, total diet replacement for weight control and food for special medical purposes - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Evaluation of di-calcium malate, used as a novel food ingredient and as a source of calcium in foods for the general population, food supplements, total diet replacement for weight control and food for special medical purposes | EFSA [efsa.europa.eu]
- 3. researchgate.net [researchgate.net]
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